

# handling and storage of 2-(2-Chloro-5-iodophenoxy)ethanamine

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## Compound of Interest

Compound Name: 2-(2-Chloro-5-iodophenoxy)ethanamine

Cat. No.: B12072713

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An Application Note and Protocol for the Safe Handling and Storage of **2-(2-Chloro-5-iodophenoxy)ethanamine**

## Abstract

This document provides a comprehensive guide to the safe handling and storage of **2-(2-Chloro-5-iodophenoxy)ethanamine**. As specific safety and toxicological data for this compound are not extensively published, this guide synthesizes best practices derived from the chemical properties of its constituent functional groups—a halogenated aromatic ether and a primary amine—and from safety data for structurally analogous compounds. The protocols herein are designed for researchers, scientists, and drug development professionals to establish a framework of safety and material integrity.

## Introduction and Chemical Profile

**2-(2-Chloro-5-iodophenoxy)ethanamine** is a substituted phenoxy ethanamine derivative. Its structure incorporates a chloro and an iodo group on the phenyl ring, an ether linkage, and a terminal primary amine. This combination of functional groups suggests potential applications in medicinal chemistry and organic synthesis as a building block or intermediate.[1] The

presence of both an amine and halogen substituents indicates a likelihood of biological activity and necessitates careful handling.[1]

The primary amine group confers basicity, while the halogenated phenyl ring introduces reactivity and potential toxicity characteristic of halogenated organic compounds.[1][2] The overall structure suggests that the compound may be sensitive to light, air, and elevated temperatures, potentially leading to degradation or unwanted side reactions.

Table 1: Physicochemical Properties (Inferred and Known)

Property	Value	Source/Justification
Molecular Formula	<b>C<sub>8</sub>H<sub>9</sub>ClINO</b>	<b>Calculated</b>
Molecular Weight	313.52 g/mol	Calculated
Appearance	Likely a solid (e.g., powder or crystals) or oil	Inferred from similar amine salts and substituted phenols. [1]
Solubility	Likely soluble in organic solvents (e.g., DMSO, DMF, Methanol)	General property of similar organic compounds.
Reactivity Profile	Amine group is nucleophilic and basic. Halogenated ring may undergo further substitution. Potential for light and air sensitivity.	Inferred from functional group chemistry.[1][3]

| Hazard Class | Not classified. Assumed to be an irritant and potentially corrosive. | Inferred from analogs like 2-(2-CHLOROPHENOXY)ETHYLAMINE.[4] |

## Hazard Assessment and GHS Classification (Predicted)

While a specific Globally Harmonized System (GHS) classification for **2-(2-Chloro-5-iodophenoxy)ethanamine** is not available, a precautionary classification can be inferred from

analogous structures.

- 2-(2-CHLOROPHENOXY)ETHYLAMINE: Causes severe skin burns and eye damage.[4]
- 2-(2-Chloroethoxy)ethanol: A lachrymator that causes eye irritation and may cause skin and respiratory tract irritation.[5]
- Halogenated Hydrocarbons: Many are suspected carcinogens and can cause organ damage.[6]
- Amines: Can be irritants or corrosive.[1]

Based on these analogs, it is prudent to handle this compound as if it meets the criteria for the following hazards:

- Skin Corrosion/Irritation, Category 1B or 2
- Serious Eye Damage/Irritation, Category 1
- Acute Toxicity (Oral, Dermal, Inhalation), Category 4 (Harmful if swallowed, in contact with skin, or if inhaled)
- Specific Target Organ Toxicity (Single Exposure), Category 3 (May cause respiratory irritation)

Precautionary Pictograms:

Signal Word: Danger

Precautionary Statements:

- P260: Do not breathe dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[7]

- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.[8]

## Safe Handling Protocols

Handling of **2-(2-Chloro-5-iodophenoxy)ethanamine** requires stringent adherence to safety protocols to minimize exposure and maintain compound integrity.

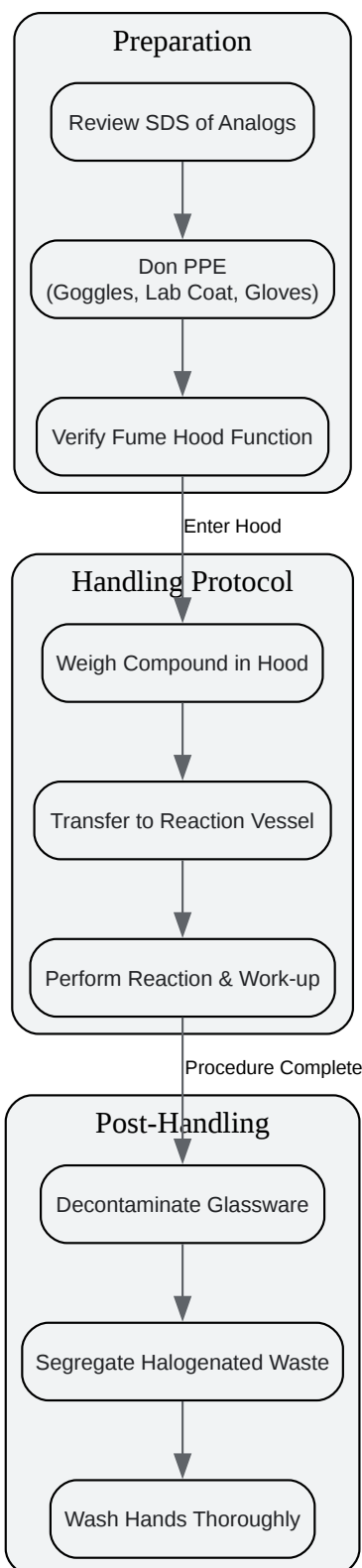
## Engineering Controls

- Chemical Fume Hood: All manipulations of the compound, including weighing, dissolving, and transferring, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or dust.[2][9]
- Safety Infrastructure: An eyewash station and an emergency safety shower must be immediately accessible in the work area.[5][6]

## Personal Protective Equipment (PPE)

A standard PPE ensemble is mandatory for handling this compound:

- Eye and Face Protection: Chemical safety goggles are required at a minimum. For procedures with a higher risk of splashing, a full face shield should be worn in addition to goggles.[5][10]
- Skin Protection: A flame-resistant lab coat must be worn and fully fastened.[9]
- Hand Protection: Nitrile gloves are required. Given the potential for skin corrosion, consider double-gloving. Gloves must be inspected before use and changed immediately if contamination is suspected.[2][9]
- Footwear: Closed-toe shoes made of a non-porous material are mandatory.[9]



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Caption: General workflow for safely handling the compound.

## Storage Protocols

Proper storage is critical to ensure the stability and purity of **2-(2-Chloro-5-iodophenoxy)ethanamine**. The following conditions are recommended based on best practices for air- and light-sensitive chemicals.<sup>[3][11]</sup>

### Short-Term Storage (In-Use)

- Keep the container tightly sealed when not in use.<sup>[4]</sup>
- If the compound is in solution, protect it from light by using an amber vial or by wrapping the container in aluminum foil.<sup>[12]</sup>
- Store in the fume hood where it is being used, away from incompatible materials (e.g., strong acids, oxidizing agents).<sup>[7]</sup>

### Long-Term Storage

- Temperature: Store in a cool, dry place. Refrigeration (2-8 °C) is recommended. Do not freeze unless the compound's stability in a frozen state is confirmed, as this can cause moisture to condense upon removal.<sup>[12]</sup>
- Atmosphere: For optimal stability, store under an inert atmosphere (e.g., argon or nitrogen). This is particularly important for amines, which can react with atmospheric CO<sub>2</sub>.<sup>[3]</sup> If using a vial with a septum, flush the headspace with inert gas before sealing.<sup>[11]</sup>
- Light: Store in the dark, inside a secondary container or a designated cabinet for light-sensitive reagents.<sup>[11][13]</sup>
- Container: Use a tightly sealed, clearly labeled container. The label should include the chemical name, date received, and any known hazards.

Table 2: Recommended Storage Conditions

Parameter	Condition	Rationale
Temperature	2–8 °C (Refrigerated)	Slows potential degradation pathways.[12]
Atmosphere	Inert Gas (Argon or Nitrogen)	Protects against oxidation and reaction with atmospheric CO <sub>2</sub> and moisture.[3][14]
Light	In the Dark (Amber Vial/Opaque Container)	Prevents photochemical decomposition.[11][12]
Location	Cool, dry, well-ventilated, designated chemical storage area	Ensures general stability and safety.[4][8]

| Incompatibilities | Strong Oxidizing Agents, Strong Acids | Prevents hazardous reactions.[7] |

## Emergency Procedures

### Spills

- Evacuate: Alert personnel in the immediate area and evacuate if the spill is large or in a poorly ventilated space.
- Control: If safe to do so, remove all ignition sources.[4]
- Contain: For small spills inside a fume hood, absorb the material with an inert absorbent (e.g., vermiculite, sand).[5]
- Collect: Carefully sweep or scoop the absorbed material into a labeled, sealable container for hazardous waste.[4] Use non-sparking tools if the compound is dissolved in a flammable solvent.[4]
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as halogenated organic waste.[2]

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## Sources

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